

Application Notes and Protocols for In Vivo Experiments with 2-PMPA (Sodium)

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Compound of Interest

Compound Name: 2-PMPA (sodium)

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vivo experimental use of **2-PMPA (sodium)**, a potent and selective inhibitor of glutamate carboxypeptidase II (GCPII).

Introduction

2-(Phosphonomethyl)pentanedioic acid (2-PMPA) is a powerful tool for studying the role of GCPII in various physiological and pathological processes. GCPII is a metalloenzyme that hydrolyzes N-acetyl-aspartyl-glutamate (NAAG) into N-acetylaspartate (NAA) and glutamate.^[1] By inhibiting GCPII, 2-PMPA effectively reduces extracellular glutamate levels and elevates NAAG concentrations, which has shown therapeutic potential in numerous preclinical models of neurological and psychiatric disorders.^{[1][2]} However, its clinical development has been hampered by poor oral bioavailability due to its highly polar nature.^{[3][4]} Prodrug strategies are being explored to overcome this limitation.^{[3][4][5]}

Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters of 2-PMPA from various in vivo studies.

Table 1: Pharmacokinetic Parameters of 2-PMPA in Rats

Admini stratio n Route	Dose (mg/kg)	Cmax (µg/mL)	tmax (h)	t½ (h)	AUC (µg·h/ mL)	Appar ent Volum e of Distrib ution (L/kg)	Appar ent Cleara nce (mL/mi n/kg)	Refere nce
Intraper itoneal	100	275	0.25	0.64	210	0.44	7.93	[1]
Intraper itoneal	30	49.5	0.167	0.99	50.3	0.82	9.71	[6]
Oral	1	-	-	2.4 - 9.2	-	-	-	[2]
Oral	3	-	-	2.4 - 9.2	-	-	-	[2]
Oral	10	-	-	2.4 - 9.2	-	-	-	[2]
Oral	30	-	-	2.4 - 9.2	-	-	-	[2]
Oral	50	-	-	2.4 - 9.2	-	-	-	[2]
Oral	100	-	-	2.4 - 9.2	-	-	-	[2]
Oral	500	-	-	2.4 - 9.2	-	-	-	[2]
Oral	1000	-	-	2.4 - 9.2	-	-	-	[2]
Intraven ous	10	-	-	-	-	-	-	[2]

Table 2: Tissue Distribution of 2-PMPA in Rats

Administration Route	Dose (mg/kg)	Tissue	Tissue/Plasma Ratio	Reference
Intraperitoneal	100	Brain	0.018	[1]
Intraperitoneal	100	Sciatic Nerve	0.120	[1]
Intraperitoneal	100	Dorsal Root Ganglion	0.142	[1]
Intranasal	30	Olfactory Bulb	1.49	[6]
Intranasal	30	Cortex	0.71	[6]
Intranasal	30	Cerebellum	0.10	[6]
Intraperitoneal	30	Brain (all areas)	< 0.02	[6]

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Experiments with 2-PMPA (Sodium)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610145#2-pmpa-sodium-in-vivo-experimental-protocol]

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